

(R)-4-Methoxydalbergione: A Comprehensive Technical Review of its Therapeutic Potential

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Compound of Interest

Compound Name: (R)-4-Methoxydalbergione

Cat. No.: B1202767

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(R)-4-Methoxydalbergione, a naturally occurring neoflavonoid, has garnered significant scientific attention for its diverse pharmacological activities. Isolated from various plant species, notably from the genus *Dalbergia*, this compound has demonstrated promising anti-inflammatory, anticancer, and neuroprotective properties. This technical guide provides an in-depth overview of the current literature on **(R)-4-Methoxydalbergione**, focusing on its mechanisms of action, quantitative biological data, and the experimental protocols used for its evaluation.

Quantitative Biological Data

The biological activity of **(R)-4-Methoxydalbergione** has been quantified in numerous studies, providing valuable insights into its potency and therapeutic window. The following tables summarize the key quantitative data available in the literature.

Table 1: Anti-inflammatory and Cytoprotective Activities

Cell Line	Assay	Endpoint	IC50 / Effect	Reference
BV2 microglia	Nitric Oxide (NO) Production	Inhibition of LPS-stimulated NO production	Dose-dependent inhibition	[1]
BV2 microglia	Prostaglandin E2 (PGE2) Production	Inhibition of LPS-stimulated PGE2 production	Dose-dependent inhibition	[1]
HT22 hippocampal cells	Heme Oxygenase-1 (HO-1) Induction	Upregulation of HO-1 protein levels	Effective induction	[1]
Primary rat microglia	Pro-inflammatory Cytokine Production	Attenuation of cytokine production	Significant reduction	[1]

Table 2: Anticancer Activities

Cell Line	Cancer Type	Assay	IC50 / Effect	Reference
MG63	Osteosarcoma	MTT Assay (Cell Viability)	Time- and dose-dependent inhibition	[2]
U-2 OS	Osteosarcoma	MTT Assay (Cell Viability)	Time- and dose-dependent inhibition	[2]
ECA-109	Esophageal Carcinoma	Cell Counting Kit-8 (CCK-8) Assay	Significant inhibition of proliferation	[3]
KYSE-105	Esophageal Carcinoma	Cell Counting Kit-8 (CCK-8) Assay	Significant inhibition of proliferation	[3]
J82	Bladder Cancer	Cell Proliferation Assay	Inhibition of cell growth	
UMUC3	Bladder Cancer	Cell Proliferation Assay	Inhibition of cell growth	
Human Astroglioma Cells	Astroglioma	Cell Cycle Analysis	G2 phase arrest	[3]

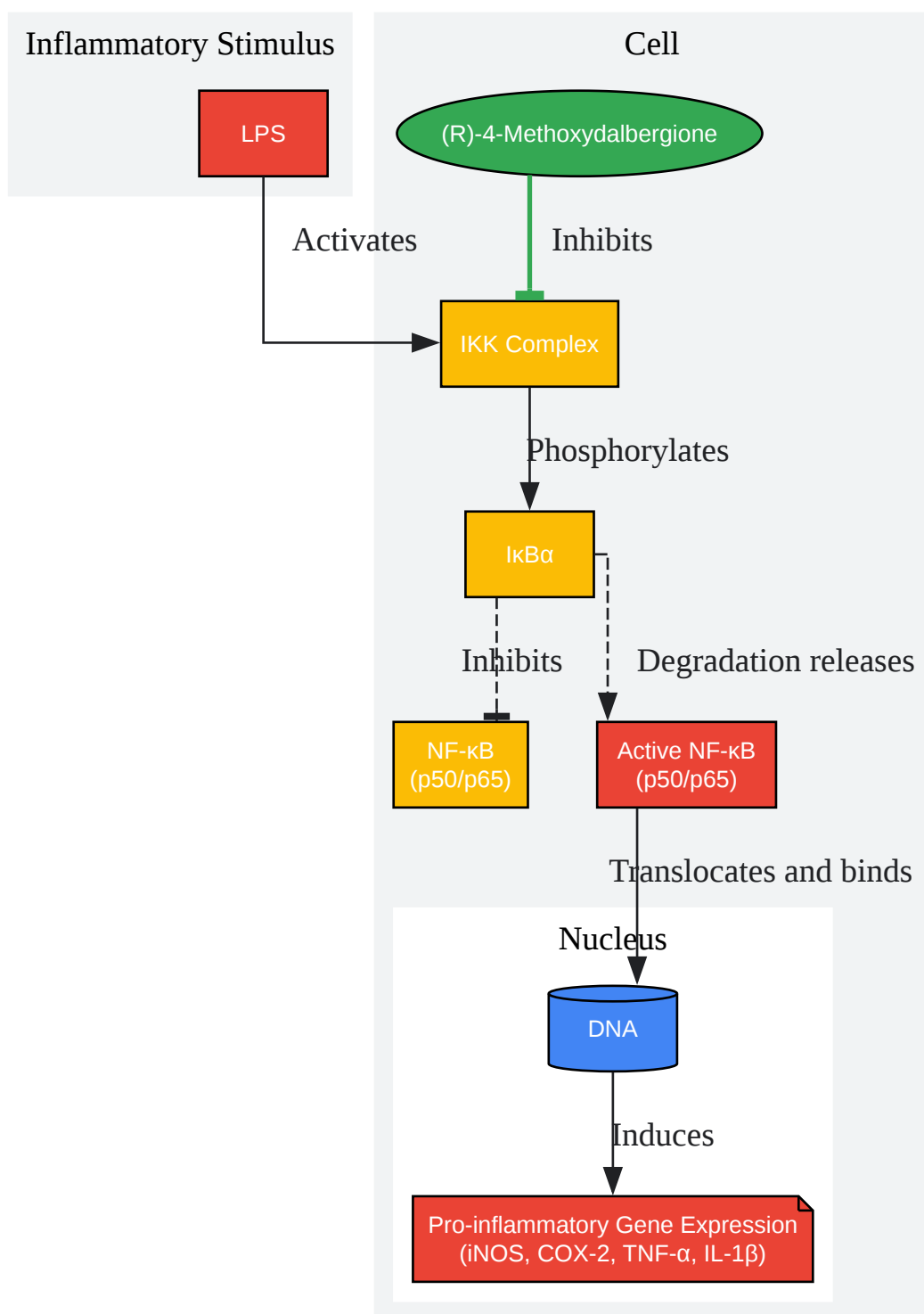
Key Mechanisms of Action

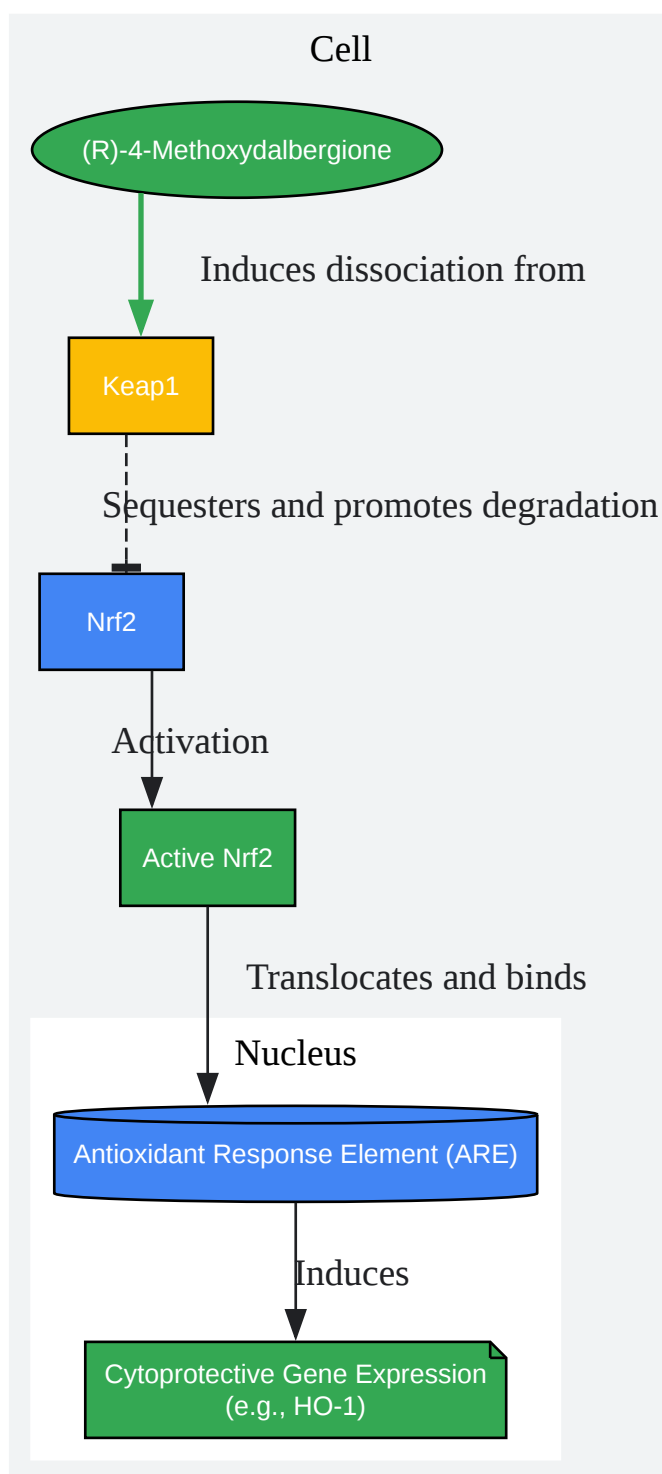
(R)-4-Methoxydalbergione exerts its biological effects through the modulation of several key signaling pathways, primarily the Nuclear factor-kappa B (NF-κB) and the Nuclear factor erythroid 2-related factor 2 (Nrf2) pathways.

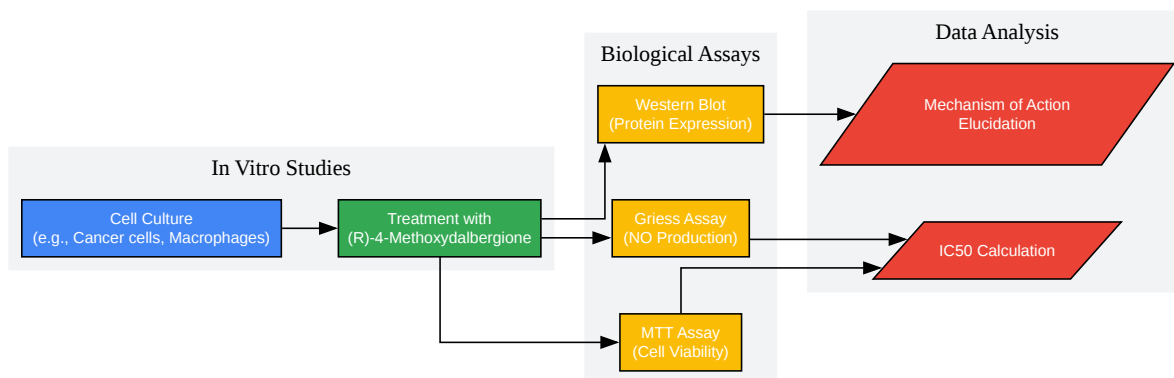
Anti-inflammatory Mechanism via NF-κB Inhibition

Inflammation is a critical process in many diseases, and the NF-κB signaling pathway is a central regulator of the inflammatory response.[4][5] **(R)-4-Methoxydalbergione** has been shown to suppress inflammation by inhibiting the NF-κB pathway.[1] In response to stimuli like lipopolysaccharide (LPS), **(R)-4-Methoxydalbergione** prevents the activation of NF-κB, which

in turn downregulates the expression of pro-inflammatory enzymes and cytokines such as inducible nitric oxide synthase (iNOS), cyclooxygenase-2 (COX-2), tumor necrosis factor-alpha (TNF- α), and interleukin-1 β (IL-1 β).^{[1][6]}







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